

mitigating degradation of (S,R,S)-Ahpc-C6-NH2 during storage

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Compound of Interest		
Compound Name:	(S,R,S)-Ahpc-C6-NH2	
Cat. No.:	B3118065	Get Quote

Technical Support Center: (S,R,S)-Ahpc-C6-NH2

This technical support center provides researchers, scientists, and drug development professionals with guidance on mitigating the degradation of **(S,R,S)-Ahpc-C6-NH2** during storage. The following information is intended to help ensure the stability and integrity of the compound for optimal experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is (S,R,S)-Ahpc-C6-NH2 and what is its function?

A1: **(S,R,S)-Ahpc-C6-NH2**, also known as VH032-C6-NH2, is a synthetic E3 ligase ligand-linker conjugate. It incorporates a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase and a C6 alkyl amine linker. This molecule is a key building block in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are designed to induce the degradation of specific target proteins.[1][2]

Q2: What are the recommended storage conditions for (S,R,S)-Ahpc-C6-NH2?

A2: The recommended storage conditions for **(S,R,S)-Ahpc-C6-NH2** can vary slightly between suppliers, but generally, the following guidelines apply. For detailed information, always refer to the certificate of analysis provided with your specific lot of the compound.

Q3: Why is proper storage of (S,R,S)-Ahpc-C6-NH2 critical?







A3: Proper storage is crucial to prevent chemical degradation of the molecule. The primary amine and amide functionalities in **(S,R,S)-Ahpc-C6-NH2** make it susceptible to degradation pathways such as oxidation and hydrolysis. Degradation can lead to the formation of impurities, which can compromise the compound's activity and lead to inconsistent or unreliable experimental results.

Q4: What are the potential degradation pathways for (S,R,S)-Ahpc-C6-NH2?

A4: Based on the chemical structure of **(S,R,S)-Ahpc-C6-NH2**, which contains a primary amine and amide bonds, the most likely degradation pathways are oxidation of the amine group and hydrolysis of the amide bonds. The linker moiety has been identified as a potential site of metabolic instability in PROTAC molecules.[3]

Q5: How can I assess the purity and stability of my stored (S,R,S)-Ahpc-C6-NH2?

A5: The purity and stability of **(S,R,S)-Ahpc-C6-NH2** can be assessed using analytical techniques such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS). These methods can separate the parent compound from any degradation products and allow for their identification and quantification.

Troubleshooting Guide

This guide addresses specific issues that users might encounter related to the degradation of **(S,R,S)-Ahpc-C6-NH2**.

Troubleshooting & Optimization

Check Availability & Pricing

Problem	Possible Cause	Recommended Solution
Inconsistent or poor results in PROTAC synthesis.	Degradation of the (S,R,S)- Ahpc-C6-NH2 building block.	1. Verify Purity: Assess the purity of your stored (S,R,S)-Ahpc-C6-NH2 using HPLC-MS. Compare the chromatogram to the certificate of analysis or a freshly prepared standard. 2. Use Fresh Aliquots: If degradation is suspected, use a fresh, unopened vial of the compound. 3. Optimize Storage: Ensure that the compound is stored under the recommended conditions (see table below), protected from light and moisture.
Appearance of unexpected peaks in analytical chromatograms (e.g., HPLC, LC-MS) of the synthesized PROTAC.	Formation of degradation products from (S,R,S)-Ahpc-C6-NH2 during storage or the synthetic process.	1. Characterize Impurities: Use mass spectrometry to determine the molecular weights of the unexpected peaks and deduce their potential structures. This can help identify the degradation pathway. 2. Review Storage History: Check the storage history of the (S,R,S)-Ahpc-C6-NH2 used. Extended storage at suboptimal temperatures or exposure to air and moisture can accelerate degradation. 3. Inert Atmosphere: For long-term storage, consider storing the compound under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.



Reduced yield in reactions involving the primary amine of (S,R,S)-Ahpc-C6-NH2.

Oxidation of the primary amine to a less reactive functional group.

1. Confirm Amine Availability:
Use a qualitative test for
primary amines (e.g., ninhydrin
test) to confirm the presence of
the reactive amine group. 2.
Degas Solvents: When
preparing stock solutions, use
freshly degassed solvents to
minimize dissolved oxygen.

Data Presentation Recommended Storage Conditions for (S,R,S)-Ahpc-C6-

NH2

Form	Storage Temperature	Duration	Supplier Recommendations
Powder	-20°C	3 years	Store sealed and away from moisture. [2][4]
4°C	2 years		
In Solvent (e.g., DMSO)	-80°C	6 months - 2 years	Aliquot to avoid repeated freeze-thaw cycles. Store sealed and away from moisture.
-20°C	1 month - 1 year		

Potential Degradation Pathways and Products of (S,R,S)-Ahpc-C6-NH2



Degradation Pathway	Reactive Site	Potential Degradation Products	Contributing Factors
Oxidation	Primary amine (-NH2) on the C6 linker	Aldehydes, carboxylic acids, N-oxides, nitroalkanes.	Exposure to oxygen (air), elevated temperatures, presence of metal ions.
Hydrolysis	Amide bonds within the core structure	Carboxylic acid and amine fragments resulting from amide bond cleavage.	Presence of water (moisture), acidic or basic conditions.

Experimental Protocols Protocol for Assessing the Stability of (S,R,S)-Ahpc-C6NH2 via HPLC-MS

Objective: To determine the purity of **(S,R,S)-Ahpc-C6-NH2** and identify potential degradation products after storage.

Materials:

- (S,R,S)-Ahpc-C6-NH2 sample (stored)
- Fresh (S,R,S)-Ahpc-C6-NH2 standard (for comparison)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA)
- HPLC system with a C18 column
- Mass spectrometer (e.g., Q-TOF or Orbitrap)



Methodology:

- Sample Preparation:
 - Prepare a stock solution of the stored (S,R,S)-Ahpc-C6-NH2 in DMSO at a concentration of 10 mM.
 - Prepare a fresh stock solution of the standard (S,R,S)-Ahpc-C6-NH2 in DMSO at the same concentration.
 - $\circ~$ Dilute both stock solutions to a final concentration of 10 μM in a 50:50 mixture of ACN and water with 0.1% FA.
- HPLC Conditions (Example):
 - Column: C18, 2.1 x 50 mm, 1.8 μm particle size
 - Mobile Phase A: Water + 0.1% FA
 - Mobile Phase B: ACN + 0.1% FA
 - Gradient: 5% B to 95% B over 10 minutes
 - Flow Rate: 0.4 mL/min
 - Column Temperature: 40°C
 - Injection Volume: 5 μL
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Mass Range: 100-1000 m/z
 - Data Acquisition: Full scan MS and data-dependent MS/MS
- Data Analysis:





- Compare the chromatograms of the stored sample and the fresh standard.
- Integrate the peak area of the parent compound in both samples to assess purity.
- Analyze the mass spectra of any new peaks in the stored sample to identify potential degradation products. The expected mass of the parent compound is 557.75 g/mol . Look for masses corresponding to oxidized or hydrolyzed products.

Mandatory Visualization



Issue Identification Inconsistent experimental results or unexpected analytical peaks Analysis Assess purity via HPLC-MS Compare to fresh standard or certificate of analysis Resolution Degradation confirmed? Yes No Discard degraded stock Use fresh compound Optimize storage and handling procedures Storage and Handling Store at recommended temperature (-20°C or -80°C) Protect from light and moisture Use fresh aliquots Minimize freeze-thaw cycles Use degassed solvents

Workflow for Troubleshooting (S,R,S)-Ahpc-C6-NH2 Degradation

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Caption: Troubleshooting workflow for **(S,R,S)-Ahpc-C6-NH2** degradation.



Oxidation Oxygen (Air) Oxygen (Air) Oxidation of Primary Amine Hydrolysis of Amide Bonds Aldehydes, Carboxylic Acids, N-oxides, Nitroalkanes Amide Bond Cleavage Products

Potential Degradation Pathways of (S,R,S)-Ahpc-C6-NH2

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Caption: Potential degradation pathways for (S,R,S)-Ahpc-C6-NH2.

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